

Application Notes and Protocols for the Preparation of PK44 Phosphate Stock Solutions

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PK44 phosphate is a potent and highly selective inhibitor of dipeptidyl peptidase-4 (DPP-IV), with an IC50 of 15.8 nM.[1][2] Its selectivity for DPP-IV is over 1000-fold greater than for the related proteases DPP-8 and DPP-9.[1] This compound has demonstrated the ability to improve glucose tolerance in animal models, indicating its potential in the research and development of treatments for type 2 diabetes.[1] Proper preparation of stock solutions is the first critical step in ensuring the accuracy and reproducibility of in vitro and in vivo experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **PK44 phosphate** stock solutions.

Physicochemical and Biological Properties

A clear understanding of the properties of **PK44 phosphate** is essential for its effective use in research.



Property	Value	Source(s)
Molecular Weight	527.34 g/mol	[1][3]
Formula	C17H16F5N7O·H3PO4	[1][3]
Appearance	Powder	[3]
Purity	≥98%	[1][3]
Solubility	Soluble to 100 mM in water and 100 mM in DMSO	[1]
Biological Activity	Potent inhibitor of dipeptidyl peptidase IV (DPP-IV) (IC50 = 15.8 nM)	[1][2]
Storage (Solid)	Store at -20°C	[1][4]
Storage (Solution)	Store in aliquots at -20°C for up to 6 months	[4]

Experimental Protocols Materials

- PK44 phosphate powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, deionized or Milli-Q water
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses



Protocol for Preparing a 10 mM PK44 Phosphate Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **PK44 phosphate** in DMSO.

- Pre-handling Preparation: Before opening, gently tap the vial of **PK44 phosphate** on a hard surface to ensure all the powder is at the bottom. For quantities less than 10 mg, it is recommended to add the solvent directly to the vial.
- · Weighing the Compound:
 - On a calibrated analytical balance, tare a sterile 1.5 mL microcentrifuge tube.
 - Carefully weigh out 5.27 mg of PK44 phosphate powder and transfer it to the tared microcentrifuge tube.
- Dissolving the Compound:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the PK44
 phosphate powder.
 - Close the tube tightly and vortex for 1-2 minutes until the compound is completely dissolved. A clear solution should be observed. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but be mindful of the compound's temperature sensitivity.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, it is crucial to aliquot the stock solution.
 - \circ Dispense the 10 mM stock solution into smaller, single-use volumes (e.g., 20 μ L) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.



 Store the aliquots at -20°C, protected from light. Under these conditions, the stock solution is expected to be stable for up to six months.

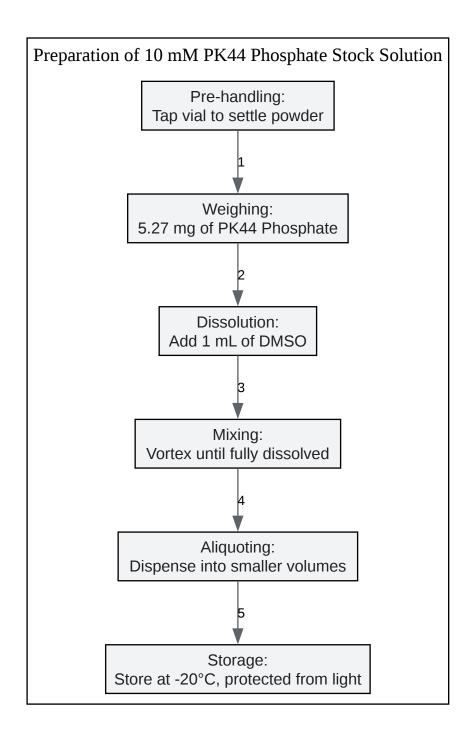
Protocol for Preparing an Aqueous Working Solution

For many cell-based assays, it is necessary to further dilute the DMSO stock solution into an aqueous buffer. It is important to keep the final DMSO concentration in the assay below 0.5% to avoid solvent-induced cytotoxicity.

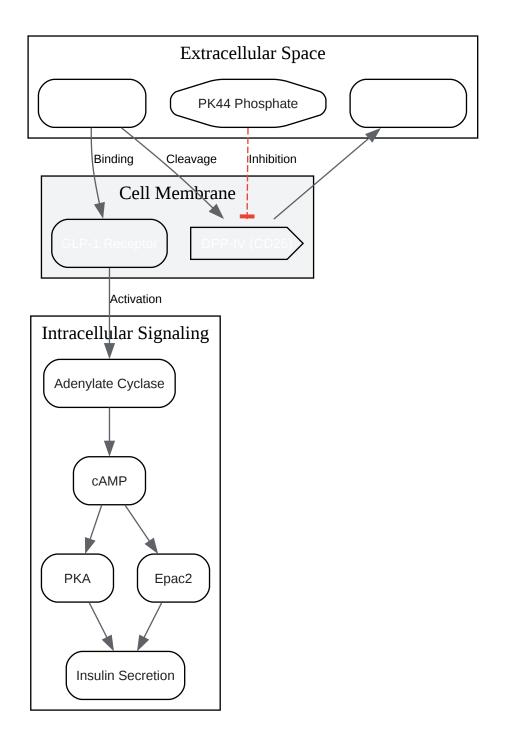
- Thawing the Stock Solution:
 - Remove one aliquot of the 10 mM PK44 phosphate DMSO stock solution from the -20°C freezer.
 - Allow it to thaw completely at room temperature.
- Serial Dilution (in DMSO):
 - If a very low final concentration is required, perform initial serial dilutions in DMSO before diluting in an aqueous buffer. This helps to prevent precipitation of the compound.
- Final Dilution (in Aqueous Buffer):
 - Add the desired volume of the DMSO stock (or diluted DMSO solution) to your prewarmed aqueous experimental buffer (e.g., cell culture medium, PBS).
 - Mix thoroughly by gentle pipetting or vortexing.
 - Important: Observe the solution for any signs of precipitation. If precipitation occurs, consider lowering the final concentration or slightly increasing the DMSO percentage (while staying within the tolerated limit for your specific experiment).

Visualizations









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